

4-Chloroaniline hydrochloride melting point and boiling point

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Compound of Interest

Compound Name: 4-Chloroaniline hydrochloride

Cat. No.: B138167

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An In-depth Technical Guide on the Melting and Boiling Points of **4-Chloroaniline Hydrochloride**

Introduction

4-Chloroaniline hydrochloride (CAS No: 20265-96-7) is an organic compound with the molecular formula $C_6H_7Cl_2N$. It is the hydrochloride salt of 4-chloroaniline, formed by the reaction of the aniline derivative with hydrochloric acid.^[1] This compound typically presents as a white to off-white crystalline solid.^{[1][2]} Due to its chemical reactivity, **4-chloroaniline hydrochloride** serves as a crucial intermediate in various industrial syntheses, including the manufacturing of pharmaceuticals, dyes, agrochemicals, rubber chemicals, and corrosion inhibitors.^{[1][2]}

The determination of fundamental physical properties, such as melting and boiling points, is a cornerstone of chemical characterization. These properties are critical for identifying substances, assessing purity, and establishing parameters for chemical processing and drug development. An impure substance will typically exhibit a depressed melting point over a wide temperature range, whereas a pure compound has a sharp, defined melting point.^{[3][4]} This guide provides a comprehensive overview of the thermal properties of **4-chloroaniline hydrochloride** and details the standard experimental protocols for their determination.

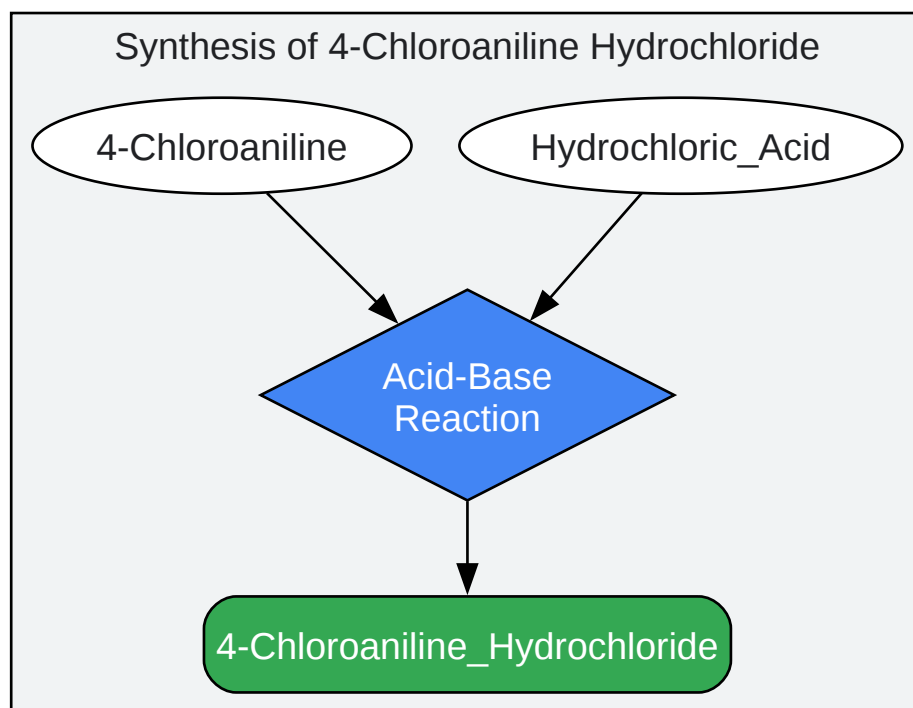
Data Presentation: Physicochemical Properties

The physical properties of **4-chloroaniline hydrochloride** are distinct from its free base, 4-chloroaniline. The hydrochloride salt exhibits a significantly higher melting point and sublimates under heating. The following table summarizes the key quantitative data for both compounds for comparative analysis.

Property	4-Chloroaniline Hydrochloride	4-Chloroaniline (for comparison)
Melting Point	230°C (sublimes)[5][6]	67-72.5°C[7][8][9]
Boiling Point	Sublimes at 230°C	232°C at 760 mmHg[7][8][9][10]
Molecular Formula	C ₆ H ₆ ClN·HCl or C ₆ H ₇ Cl ₂ N	C ₆ H ₆ ClN
Molecular Weight	164.03 g/mol [11]	127.57 g/mol [9]
Appearance	White to off-white crystalline solid[1][2]	Pale yellow or colorless-to-yellow solid[7][10][12]

Synthesis Overview

4-Chloroaniline hydrochloride is typically prepared through a straightforward acid-base reaction where 4-chloroaniline is treated with hydrochloric acid.[1] The industrial-scale process often involves the chlorination of nitrobenzene derivatives, followed by chemical reduction to form the 4-chloroaniline base, and subsequent acidification to yield the hydrochloride salt.[1]



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Caption: Synthesis of **4-Chloroaniline Hydrochloride**.

Experimental Protocols

Accurate determination of melting and boiling points requires standardized laboratory procedures. The capillary method is a widely accepted technique for both solids and liquids.

Melting Point Determination (Capillary Method)

This method is used to determine the temperature at which a solid substance transitions to a liquid state. For **4-chloroaniline hydrochloride**, this protocol would measure its sublimation point.

Apparatus:

- Melting point apparatus (e.g., Thiele tube with heating oil or a digital MelTemp device)[4][13]
- Thermometer (calibrated)

- Glass capillary tubes (sealed at one end)[3]
- Spatula and watch glass
- Mortar and pestle

Methodology:

- Sample Preparation: Ensure the **4-chloroaniline hydrochloride** sample is completely dry and finely powdered using a mortar and pestle.[3]
- Capillary Tube Packing: Press the open end of a capillary tube into the powdered sample on a watch glass. A small amount of the solid (2-3 mm in height) should enter the tube.[14]
- Compaction: Tap the sealed end of the capillary tube gently on a hard surface to compact the sample at the bottom.
- Apparatus Setup:
 - Thiele Tube: Secure the capillary tube to the thermometer with a rubber band, ensuring the sample is aligned with the thermometer bulb. Immerse the setup in the heating oil of the Thiele tube.[4][13]
 - Digital Apparatus: Insert the capillary tube into the heating block of the digital melting point apparatus.[14][15]
- Heating:
 - Begin heating the apparatus. For an unknown sample, a rapid heating rate (10-20°C per minute) can be used to find an approximate melting range.[14]
 - For an accurate measurement, repeat the experiment with a fresh sample, heating rapidly to about 20°C below the approximate point, then reducing the rate to 1-2°C per minute. [14]
- Observation and Recording: Record the temperature at which the substance first begins to melt (or sublime) and the temperature at which it becomes completely liquid (or has fully

sublimed). This range is the melting point.^[3] For pure substances, this range should be narrow (0.5-1°C).

Boiling Point Determination (for 4-Chloroaniline)

Since **4-chloroaniline hydrochloride** sublimes, a standard boiling point determination is not applicable. The following protocol is for its free base, 4-chloroaniline, and serves as a fundamental procedure for volatile liquids. The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.^{[13][16][17]}

Apparatus:

- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating bath (Thiele tube or beaker with heating oil)
- Rubber band or thread

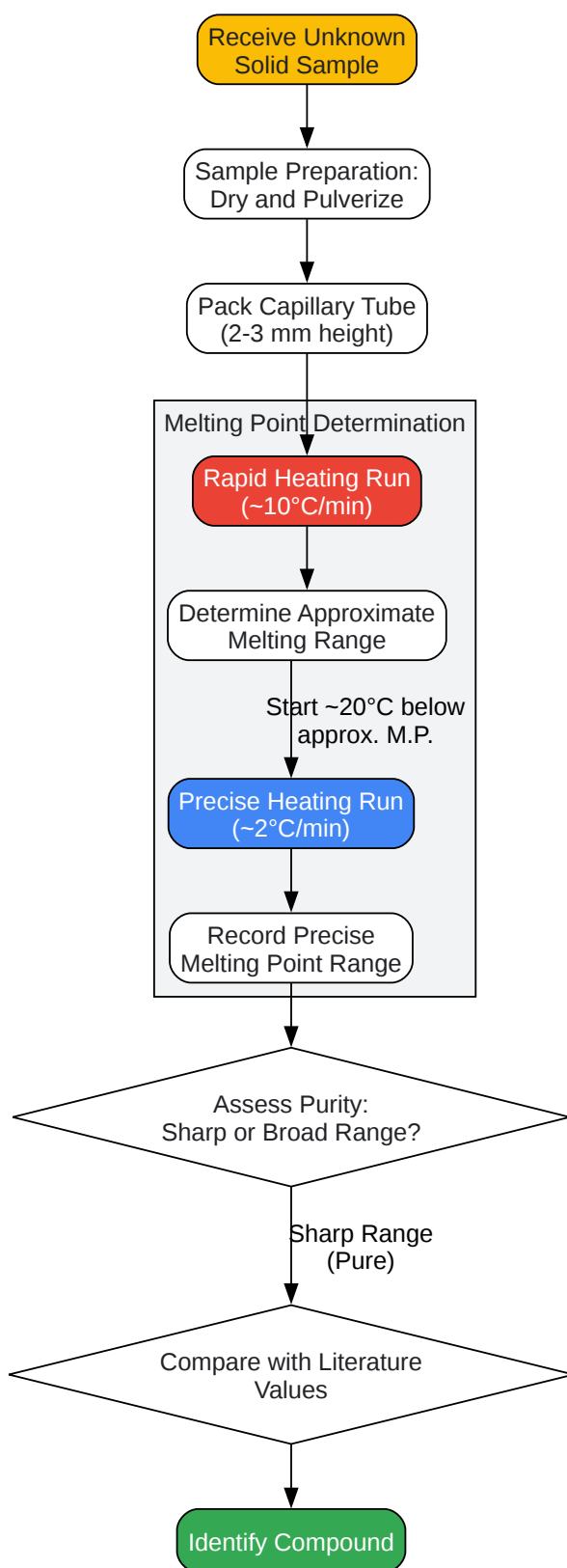
Methodology:

- Sample Preparation: Add 2-3 mL of the liquid (4-chloroaniline) into the small test tube.^[17]
- Capillary Placement: Place the capillary tube into the test tube with its sealed end pointing upwards.^[13]
- Apparatus Setup: Attach the test tube to the thermometer using a rubber band, ensuring the sample is level with the thermometer bulb. Immerse the assembly into the heating bath.^[13]
- Heating: Gently heat the bath. As the temperature rises, air trapped in the capillary tube will expand and exit as a slow stream of bubbles.
- Observation: Continue heating until a rapid and continuous stream of bubbles emerges from the capillary tube. This indicates the liquid's vapor has displaced all the air.

- Recording: Remove the heat source and allow the apparatus to cool slowly. The boiling point is the temperature at which the stream of bubbles stops and the liquid is drawn back into the capillary tube.^[13] This is the point where the external pressure equals the vapor pressure of the substance.

Experimental Workflow Visualization

The following diagram illustrates the logical workflow for the physical characterization of an unknown solid sample in a laboratory setting.



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